

Application Note: Step-by-Step Protocol for 2-Methylundecane Synthesis

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Compound of Interest

Compound Name: 2-Methylundecane

Cat. No.: B3423766

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Abstract

This document provides a detailed protocol for the synthesis of **2-methylundecane**, a branched-chain aliphatic hydrocarbon. The primary method detailed is the copper-catalyzed cross-coupling of a Grignard reagent with a primary alkyl halide. This method is a robust and efficient way to form carbon-carbon bonds. An alternative two-step method via a Wittig reaction followed by hydrogenation is also presented. This protocol is intended for researchers and scientists in organic chemistry and drug development, providing comprehensive methodologies, data presentation, and workflow visualizations.

Introduction

2-Methylundecane ($C_{12}H_{26}$) is a branched alkane that, like other similar hydrocarbons, can be used as a solvent, emollient, or as a reference fuel.^[1] Its synthesis in the laboratory provides a practical application of fundamental carbon-carbon bond-forming reactions. The primary method described herein is a copper-catalyzed cross-coupling reaction, which allows for the efficient joining of two alkyl fragments.^{[2][3][4]} Specifically, this protocol will detail the reaction between sec-butylmagnesium chloride and 1-bromooctane. An alternative route involving the Wittig olefination followed by catalytic hydrogenation is also described, offering a different strategic approach to the target molecule.^{[5][6][7]}

Physicochemical Data

A summary of key quantitative data for the target molecule, **2-methylundecane**, is provided below for reference and characterization purposes.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₆	[1] [8]
Molecular Weight	170.33 g/mol	[1] [8]
Appearance	Colorless liquid	[1]
Boiling Point	210 °C	[9]
Melting Point	-46.8 °C	[9]
CAS Number	7045-71-8	[1]
IUPAC Name	2-methylundecane	[8]

Synthesis Protocol 1: Copper-Catalyzed Grignard Cross-Coupling

This protocol describes the synthesis of **2-methylundecane** by coupling 1-bromoocetane with sec-butylmagnesium chloride using a copper(I) iodide catalyst.

Overall Reaction

Mandatory Visualization: Reaction Pathway & Workflow

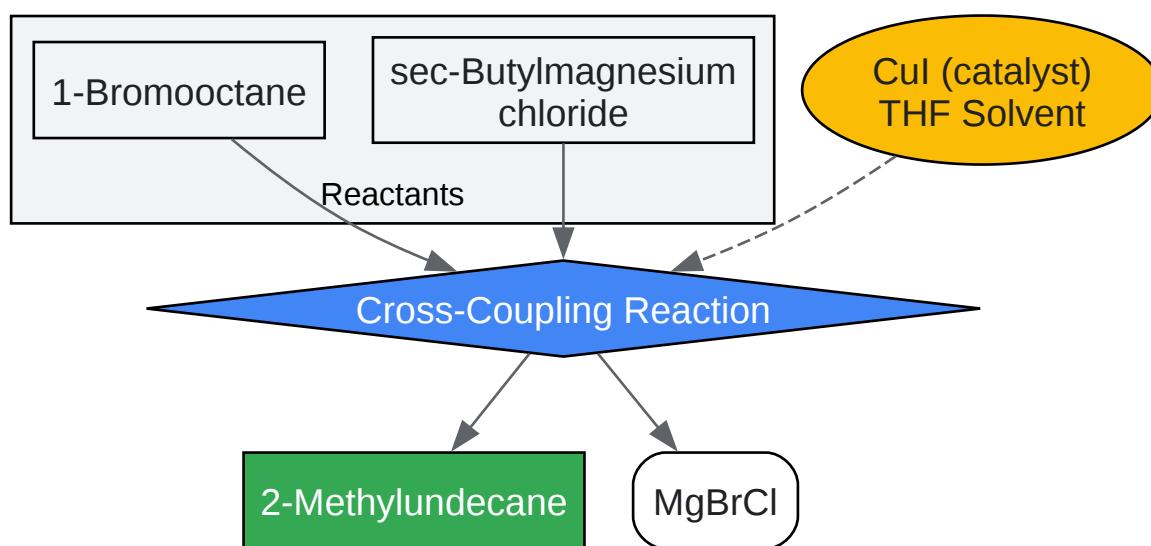


Diagram 1: Reaction pathway for Grignard cross-coupling.

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Caption: Reaction pathway for the synthesis of **2-methylundecane**.

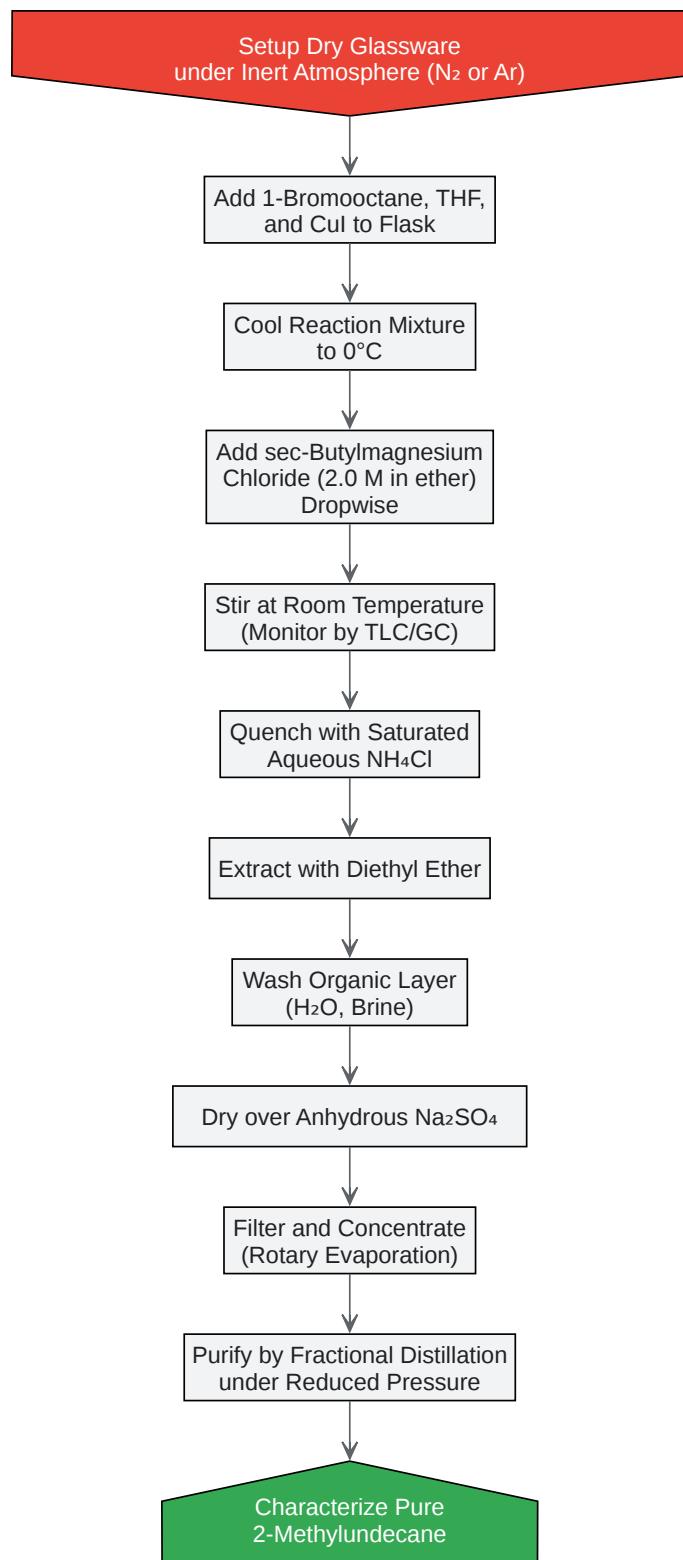


Diagram 2: Experimental workflow for Grignard synthesis.

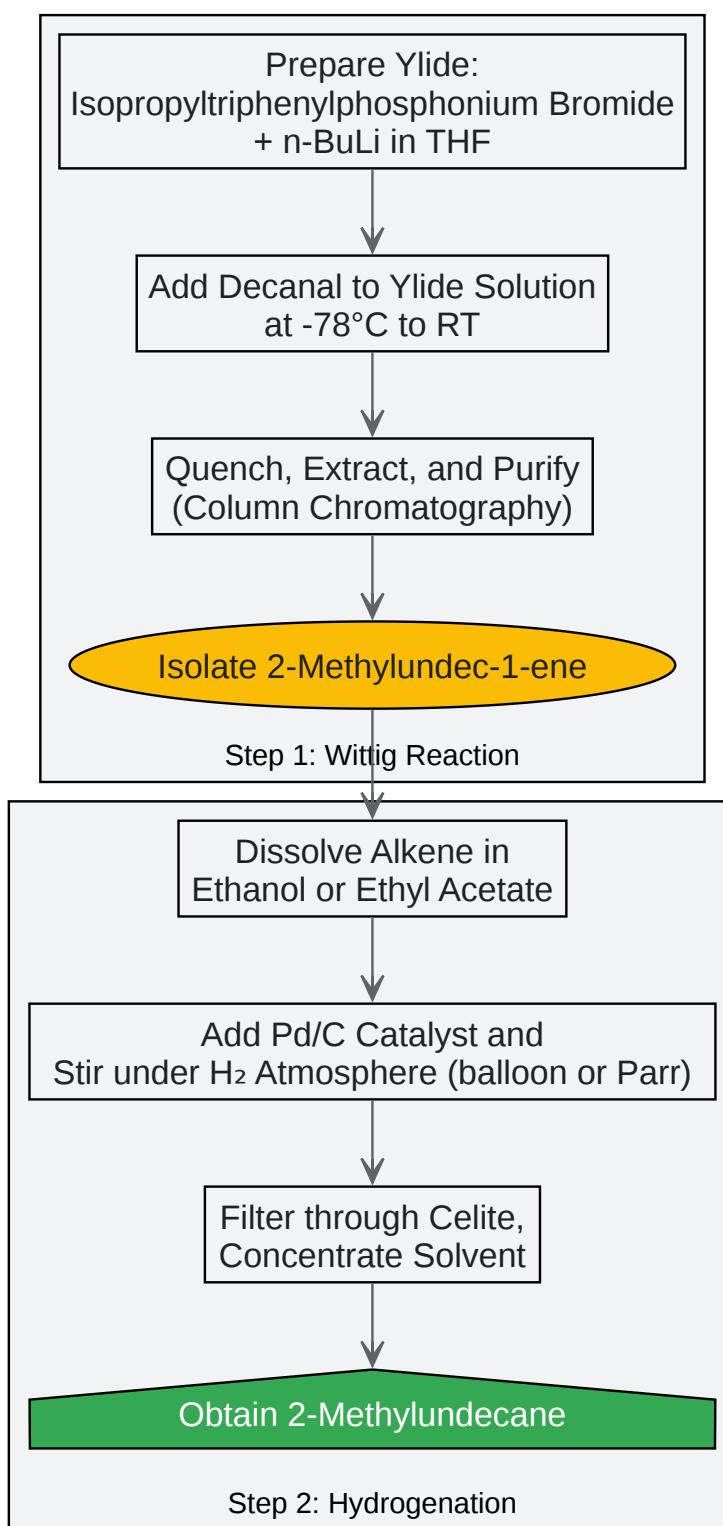


Diagram 3: Workflow for Wittig/Hydrogenation route.

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